

The ADOS-2: A Technical Guide to the Gold Standard in Autism Diagnosis

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The Autism Diagnostic Observation Schedule, Second Edition (**ADOS-2**) is a semi-structured, standardized assessment of communication, social interaction, play, and restricted and repetitive behaviors associated with Autism Spectrum Disorder (ASD).[1] Widely regarded as a "gold standard" observational assessment for ASD, the **ADOS-2** is a critical tool in the accurate diagnosis and evaluation of individuals suspected of having ASD, from toddlers to adults.[2][3] This technical guide provides a comprehensive overview of the **ADOS-2**, including its modular structure, administration and scoring protocols, psychometric properties, and its role in the broader diagnostic pathway.

I. The ADOS-2 Modules: A Framework for Standardized Observation

The **ADOS-2** is comprised of five distinct modules, each designed for a specific developmental and expressive language level.[4] The appropriate module is selected by the clinician based on the individual's age and the extent to which they use spontaneous, flexible phrase speech.[4] This modular design ensures that the assessment is developmentally appropriate and provides the optimal context for observing behaviors relevant to an ASD diagnosis.

Module	Target Population
Toddler Module	Children between 12 and 30 months of age who do not consistently use phrase speech. [4]
Module 1	Children 31 months and older who do not consistently use phrase speech. [4]
Module 2	Children of any age who use phrase speech but are not verbally fluent. [4]
Module 3	Verbally fluent children and young adolescents. [4]
Module 4	Verbally fluent older adolescents and adults. [4]

II. Experimental Protocols: Administration and Scoring

The administration of the **ADOS-2** is a standardized process that requires extensive training to ensure reliability.[\[5\]](#) Clinicians create a series of social "presses"—planned social occasions that are designed to elicit specific behaviors related to communication and social interaction.[\[1\]](#)

A. Administration Protocol

The administration of each **ADOS-2** module takes approximately 40 to 60 minutes.[\[4\]](#) The examiner presents a series of planned activities using a standardized set of materials.[\[4\]](#) Throughout the assessment, the clinician observes and records the individual's behaviors, paying close attention to the quality of their social overtures, communication, and any restricted or repetitive behaviors. For research purposes, establishing and maintaining reliability is crucial for consistency and comparability across studies.[\[5\]](#) To achieve research reliability, a trainee must reach 80% agreement in coding with an already reliable examiner across multiple administrations representing all modules.[\[5\]](#)[\[6\]](#)

B. Scoring Algorithm

Immediately following the administration, the clinician codes the observed behaviors based on a standardized set of observational codes.[\[4\]](#) These codes are then converted into algorithm

scores for two main domains: Social Affect (SA) and Restricted and Repetitive Behaviors (RRB).[7] The total scores are then compared to predetermined cutoff scores to yield a classification of "Autism," "Autism Spectrum," or "Non-Spectrum" for Modules 1 through 4.[4] The Toddler Module provides "ranges of concern" rather than a formal classification.[8]

The development of the revised algorithms for the **ADOS-2** aimed to improve the sensitivity and specificity of the instrument.[5] This involved collapsing the original Social and Communication domains into a single Social Affect domain and adding items related to restricted and repetitive behaviors.[5]

III. Quantitative Data: Sensitivity and Specificity

The diagnostic accuracy of the **ADOS-2** is a critical consideration for its use in research and clinical practice. The following tables summarize the sensitivity and specificity of the different **ADOS-2** modules as reported in various studies. It is important to note that these values can vary depending on the population being studied and the specific algorithm used (original vs. revised).

Table 1: **ADOS-2** Toddler Module Diagnostic Accuracy

Study	Sensitivity	Specificity
Guthrie et al. (as cited in ResearchGate)	≥ 86%	≥ 86%

Table 2: **ADOS-2** Module 1 Diagnostic Accuracy

Study	Sensitivity	Specificity
INSAR (2019)	-	-
Overall Accuracy	90.9%	
Molloy et al. (as cited in CJSPLA)	-	29% (No Words)

Table 3: **ADOS-2** Module 2 Diagnostic Accuracy

Study	Sensitivity	Specificity
INSAR (2019)	-	-
Overall Accuracy	93.9%	

Table 4: **ADOS-2** Module 3 Diagnostic Accuracy

Study	Sensitivity	Specificity
INSAR (2019)	-	-
Overall Accuracy	62.5%	
Molloy et al. (as cited in CJSPLA)	79%	68%
Colombi et al. (2020)	58%	57%

Table 5: **ADOS-2** Module 4 Diagnostic Accuracy

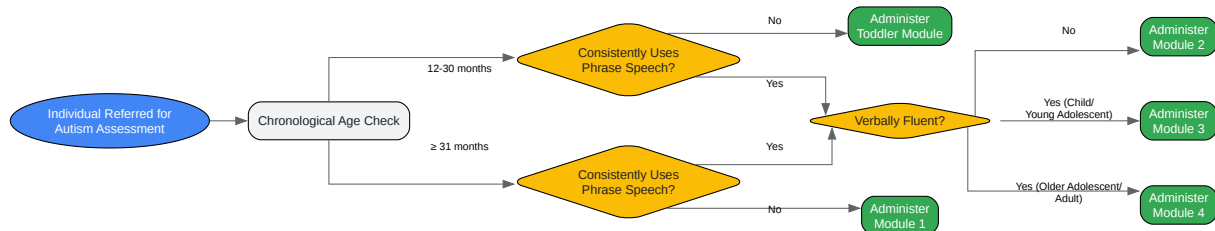
Study	Sensitivity	Specificity
Hus & Lord (2014)	> 80%	> 80%
Colombi et al. (2020)	56%	60%
Bastiaansen et al. (2011)	61%	82%
de Bildt et al. (2016) (revised algorithm)	61%	50%
Maddox et al. (as cited in NIH)	-	74% (WPS algorithm), 70% (revised algorithm)

IV. Visualizing the Diagnostic Process

A. ADOS-2 Module Selection Workflow

The selection of the appropriate **ADOS-2** module is a critical first step in the assessment process. The following diagram illustrates the decision-making workflow based on the

individual's age and expressive language abilities.

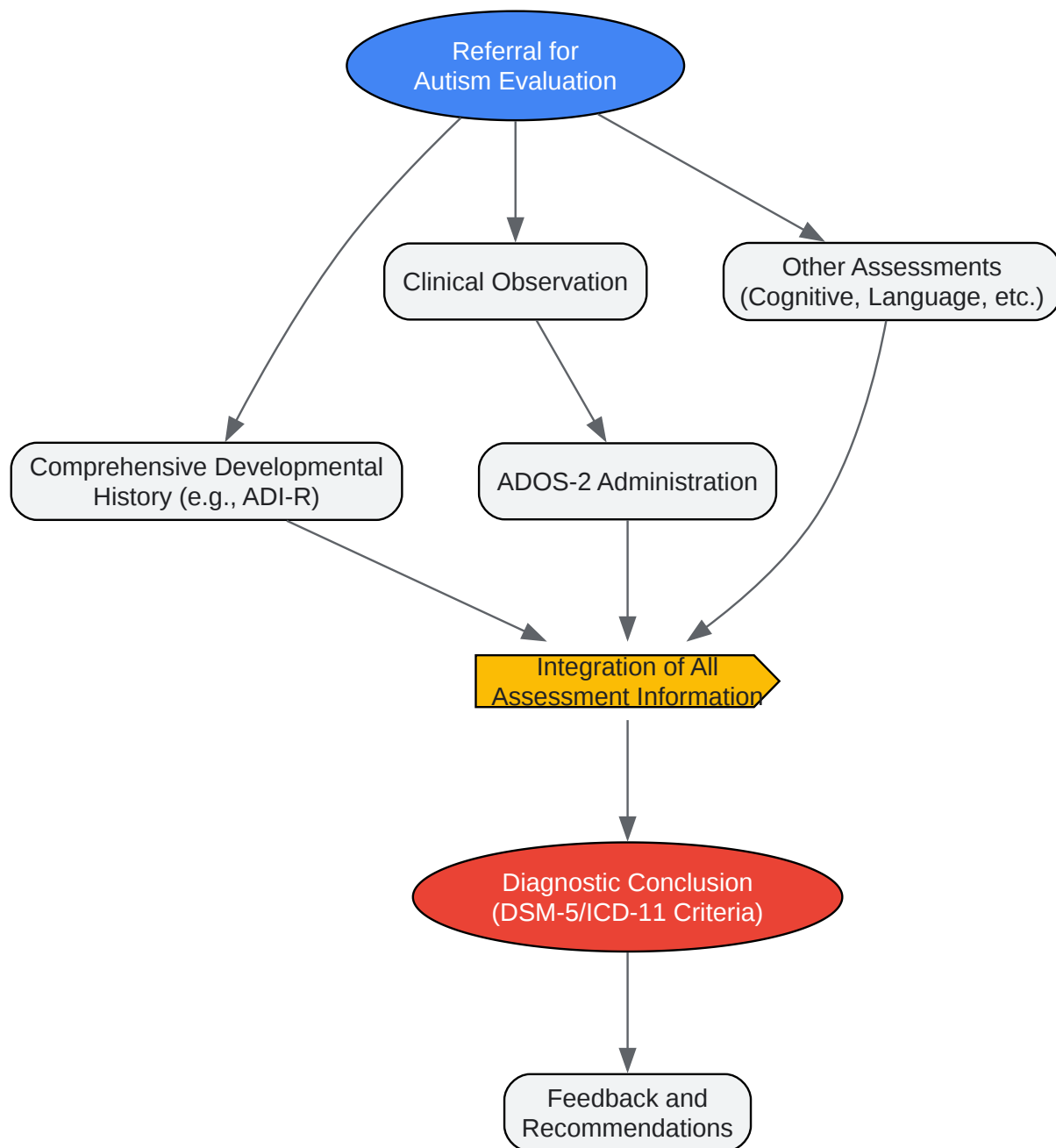


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Caption: **ADOS-2** Module Selection Workflow

B. Comprehensive Autism Diagnostic Pathway

The **ADOS-2** is a powerful tool, but it is just one component of a comprehensive diagnostic evaluation for ASD. The following diagram illustrates the broader pathway to an autism diagnosis, highlighting the integration of the **ADOS-2** with other sources of information.



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Caption: Comprehensive Autism Diagnostic Pathway

V. Conclusion

The **ADOS-2** remains an indispensable tool in the field of autism research and clinical practice. Its standardized administration and scoring provide a reliable framework for observing and quantifying the core symptoms of ASD. However, as the quantitative data on sensitivity and specificity demonstrate, the **ADOS-2** is not infallible and should not be used as a standalone diagnostic instrument. A comprehensive assessment that integrates information from multiple sources, including a thorough developmental history and other relevant assessments, is essential for an accurate and nuanced diagnosis. For researchers and drug development professionals, a deep understanding of the **ADOS-2**'s strengths and limitations is crucial for its appropriate use in clinical trials and other research endeavors.

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